

Essential Safety and Operational Guide for Handling iFSP1

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Compound of Interest

Compound Name: iFSP1

Cat. No.: B394663

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **iFSP1** (inhibitor of Ferroptosis Suppressor Protein 1). Adherence to these protocols is essential for ensuring personal safety and maintaining a controlled laboratory environment.

Compound Identification and Hazard Assessment:

iFSP1 is a potent and selective inhibitor of Ferroptosis Suppressor Protein 1 (FSP1), also known as apoptosis-inducing factor mitochondria-associated 2 (AIFM2)[1][2][3]. It functions as a glutathione-independent ferroptosis suppressor[1][3]. By inhibiting FSP1, **iFSP1** can sensitize a variety of human cancer cell lines to ferroptosis-inducing agents like (1S,3R)-RSL3[1][3]. While a comprehensive toxicological profile is not fully established, **iFSP1** should be treated as a potentially hazardous compound[4][5].

The Safety Data Sheet (SDS) for **iFSP1** classifies it with the following hazards[6]:

- Harmful if swallowed (Acute toxicity, oral - Category 4)
- Harmful in contact with skin (Acute toxicity, dermal - Category 4)
- Causes skin irritation (Skin corrosion/irritation - Category 2)
- Causes serious eye irritation (Serious eye damage/eye irritation - Category 2A)
- Harmful if inhaled (Acute toxicity, inhalation - Category 4)

- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation - Category 3)

Quantitative Data Summary

For quick reference, the key quantitative data for **iFSP1** is summarized in the table below.

Property	Value	Source
Compound Name	iFSP1	MedChemExpress[6]
CAS Number	150651-39-1	MedChemExpress[6]
Molecular Formula	C ₂₀ H ₁₃ N ₅	Cayman Chemical[1]
Molecular Weight	323.4 g/mol	Cayman Chemical[1]
Primary Target	Ferroptosis Suppressor Protein 1 (FSP1)/AIFM2	MedChemExpress[3]
EC ₅₀	103 nM	MedChemExpress[3]
Solubility		
DMSO	~25 mg/mL	Cayman Chemical[5]
DMF	~30 mg/mL	Cayman Chemical[5]
Ethanol	~1 mg/mL	Cayman Chemical[5]
Storage	-20°C	Cayman Chemical[5]
Stability	≥ 4 years (as a solid)	Cayman Chemical[1]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted for all procedures involving **iFSP1**. The following table outlines the minimum required PPE for handling **iFSP1** in a laboratory setting.

Body Part	Required PPE	Specifications and Best Practices
Hands	Double Nitrile Gloves	Wear two pairs of disposable nitrile gloves. Change the outer pair immediately if contaminated and after each use. Wash hands thoroughly after removing gloves. [4]
Eyes/Face	Safety Goggles with Side Shields & Face Shield	Chemical splash goggles are mandatory. A face shield should be worn in addition to goggles when there is a risk of splashes, especially during reconstitution and dilution.
Body	Laboratory Coat	A fully buttoned lab coat is required. [4] For procedures with a higher risk of splashes, a chemical-resistant or disposable gown should be worn over the lab coat. [4]
Respiratory	NIOSH-approved Respirator	Use only in a well-ventilated area, preferably within a chemical fume hood. [6] For weighing and handling of the solid compound outside of a ventilated enclosure, a NIOSH-approved N95 or higher respirator is recommended to prevent inhalation of dust particles.

Operational and Disposal Plans

Experimental Protocols: Step-by-Step Guidance

1. Receiving and Unpacking:

- Inspect the external packaging for any signs of damage or leaks upon receipt.
- Before opening, don the minimum required PPE (lab coat, safety glasses, and a single pair of nitrile gloves)[4].
- Open the shipping container in a designated area, such as a chemical fume hood or on a disposable bench liner[4].
- Verify that the compound name and CAS number on the vial match your order details[4].
- Inspect the primary container for any signs of damage.

2. Preparation of Stock Solutions:

- Engineering Controls: All handling of powdered **iFSP1** must be performed in a certified containment system, such as a chemical fume hood, to minimize the risk of aerosolization and inhalation[6].
- Don Full PPE: Wear a lab coat, double nitrile gloves, and chemical splash goggles[4].
- Procedure:
 - Assemble all necessary materials: **iFSP1** vial, appropriate solvent (e.g., DMSO), pipettes, and sterile tubes[4].
 - Perform calculations to determine the required mass of the compound and volume of solvent to achieve the desired stock concentration.
 - Carefully weigh the required amount of **iFSP1** powder in the fume hood.
 - Dissolve the powder in the appropriate solvent. Note that solutions are unstable and should be freshly prepared[7]. Aqueous solutions are not recommended for storage for more than one day[5].
 - Clearly label the stock solution with the compound name, concentration, solvent, and date of preparation.

3. Storage:

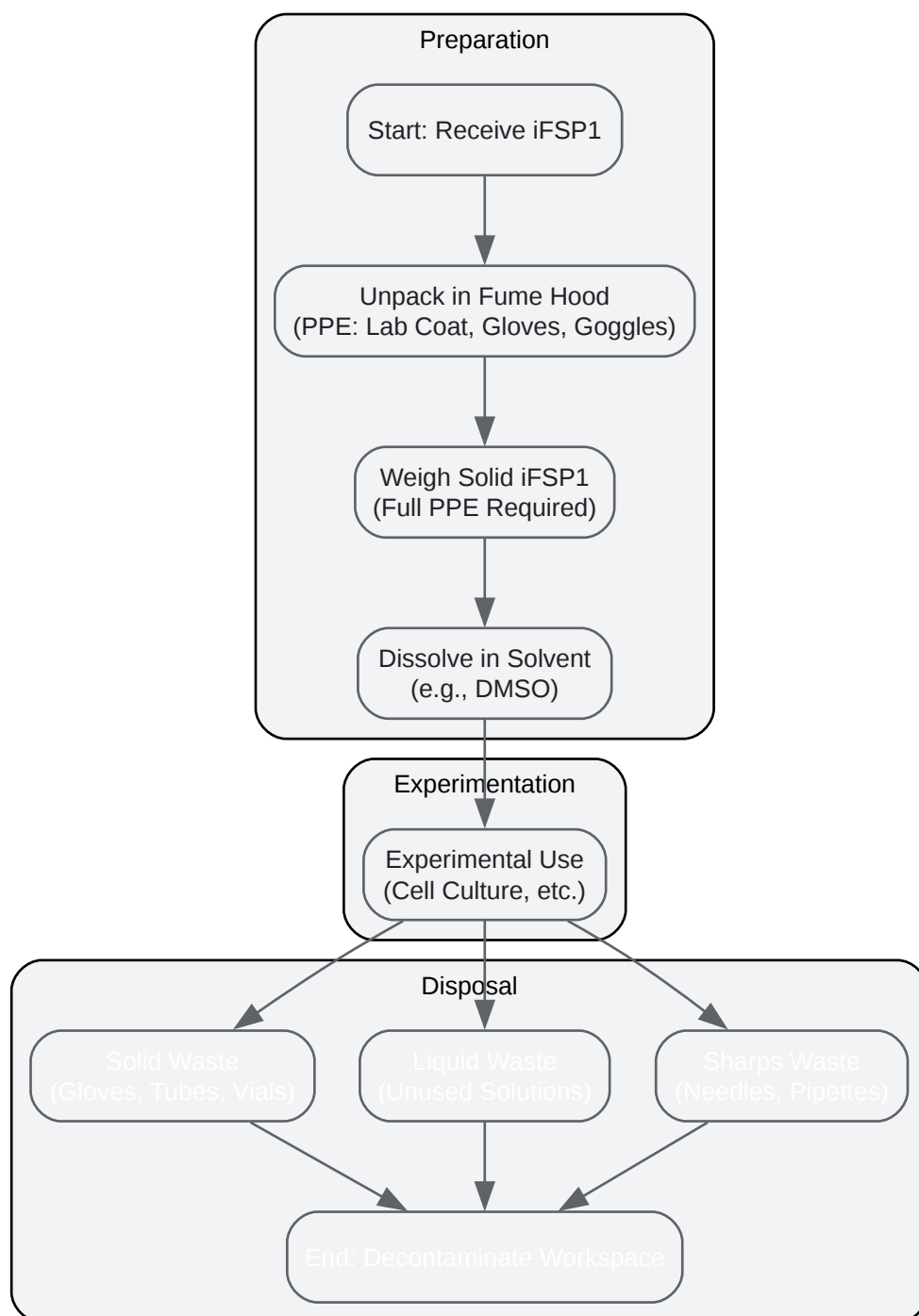
- Store solid **iFSP1** at -20°C in a tightly sealed container[5].
- Store in a secure and clearly labeled location to prevent unauthorized access[4].
- Store solutions as recommended, typically for short periods.

4. Disposal Plan:

- **iFSP1** and all contaminated materials must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations[6].
- Solid Waste: All disposable PPE (gowns, gloves, etc.), contaminated wipes, and empty vials should be collected in a designated, clearly labeled hazardous waste container[4].
- Liquid Waste: Unused solutions of **iFSP1** and contaminated solvents should be collected in a dedicated, sealed, and clearly labeled hazardous liquid waste container. Do not pour down the drain[6].
- Sharps: Needles and serological pipettes contaminated with **iFSP1** should be disposed of in a designated sharps container for chemically contaminated sharps[4].

Mandatory Visualization

The following diagram illustrates the standard workflow for handling **iFSP1** in a laboratory setting.



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Caption: Standard laboratory workflow for handling, experimental use, and disposal of **iFSP1**.

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